

# Technical Guide: Spectroscopic and Synthetic Overview of 6-(Hydroxymethyl)-4-phenylchroman-2-ol

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## Compound of Interest

**Compound Name:** 6-(Hydroxymethyl)-4-phenylchroman-2-ol

**Cat. No.:** B3030813

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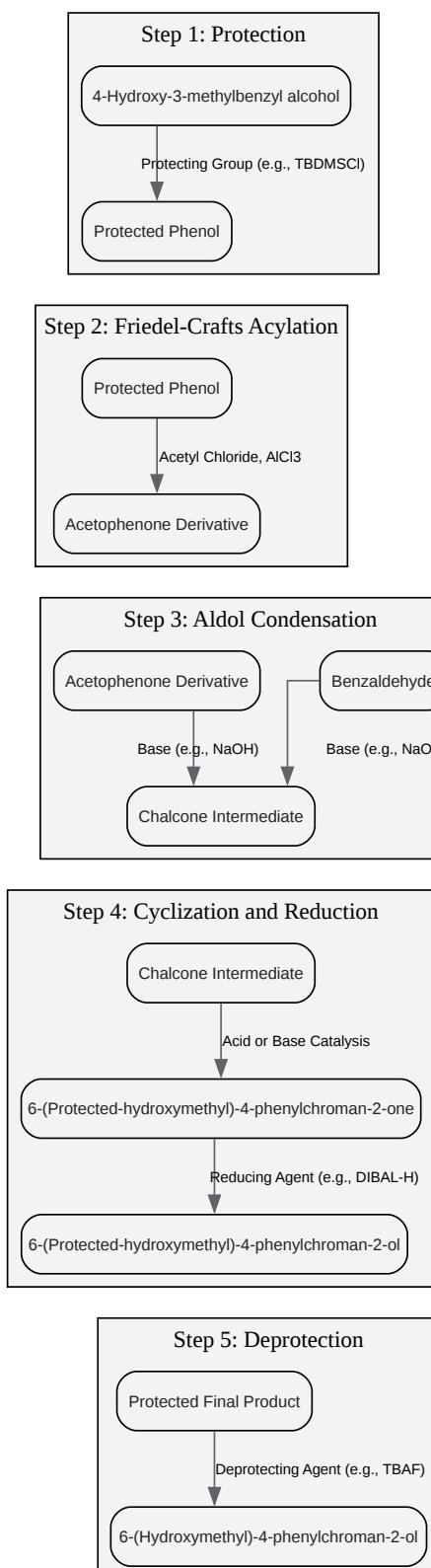
Disclaimer: Extensive searches for specific, experimentally-derived spectroscopic data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, Mass Spectrometry) and a detailed, validated synthetic protocol for **6-(Hydroxymethyl)-4-phenylchroman-2-ol** (CAS 959624-24-9) did not yield explicit results in the public domain. This guide, therefore, provides a comprehensive overview based on available information for structurally related compounds and general synthetic methodologies for the chroman scaffold. Spectroscopic data for the closely related analogue, 6-Methyl-4-phenylchroman-2-ol, is presented for comparative purposes.

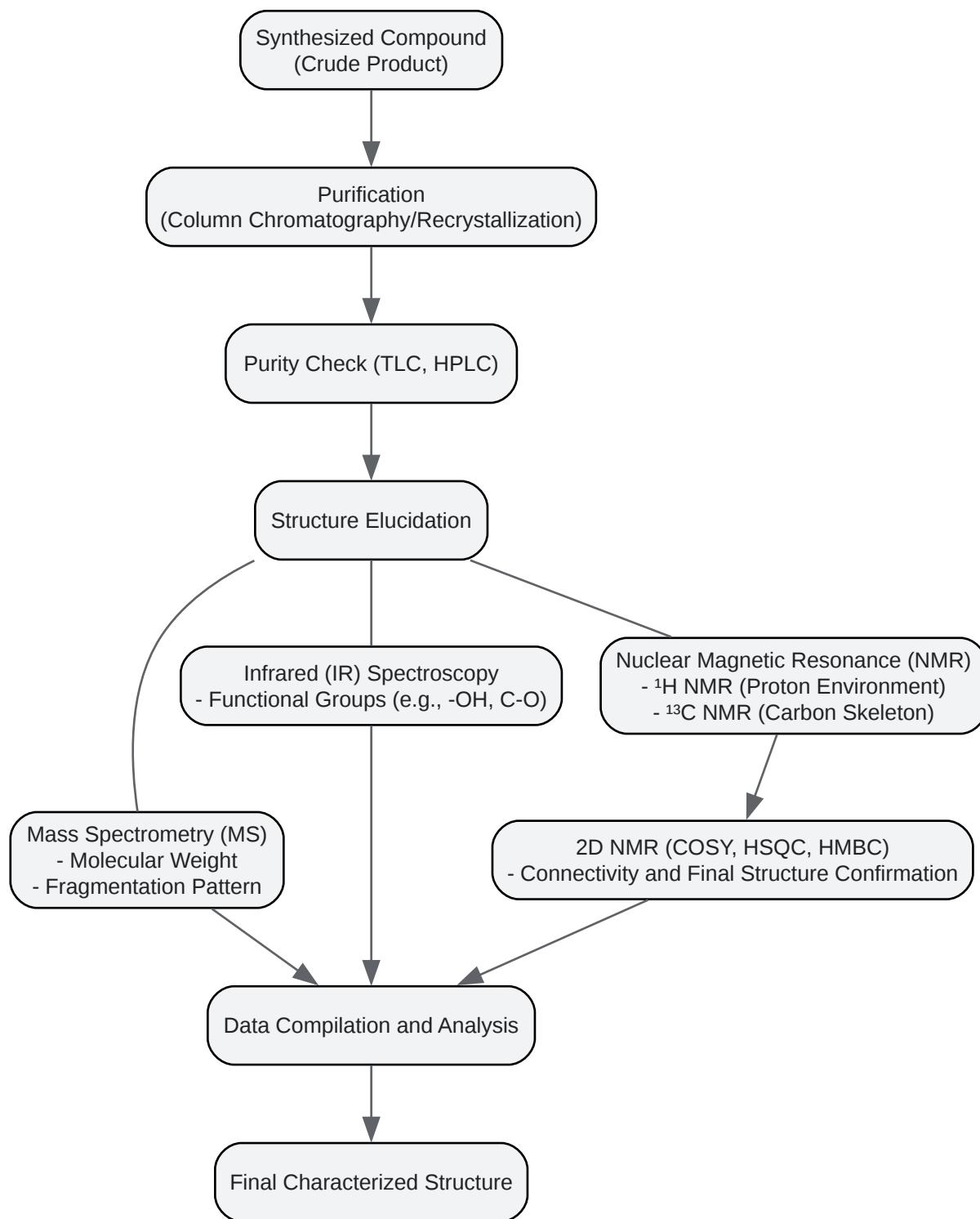
## Introduction

**6-(Hydroxymethyl)-4-phenylchroman-2-ol** is a heterocyclic organic compound belonging to the chroman class. The chroman skeleton is a core structure in a variety of biologically active molecules, including tocopherols (Vitamin E) and flavonoids. The presence of a hydroxymethyl group at the 6-position and a phenyl group at the 4-position suggests its potential as a versatile intermediate in the synthesis of more complex pharmaceutical agents. This document aims to provide a foundational understanding of its likely spectroscopic characteristics and a plausible synthetic approach.

## Proposed Synthetic Pathway

A feasible synthetic route to **6-(Hydroxymethyl)-4-phenylchroman-2-ol** can be conceptualized through a multi-step process, starting from a commercially available substituted phenol. The following diagram illustrates a potential synthetic pathway.



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